

Technical Synthesis Guide: 2-Aminobenzo[d]oxazole-4-carboxamide

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Compound of Interest

Compound Name: 2-Aminobenzo[d]oxazole-4-carboxamide

CAS No.: 1806379-18-9

Cat. No.: B12873683

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Part 1: Executive Technical Overview

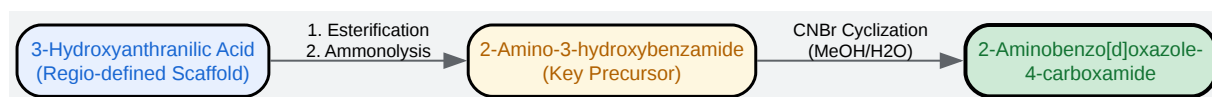
The synthesis of **2-aminobenzo[d]oxazole-4-carboxamide** represents a critical workflow in the development of pharmacophores targeting DNA repair mechanisms (e.g., PARP inhibition) and kinase signaling pathways. The benzoxazole core serves as a bioisostere for adenosine or guanosine, while the 2-amino and 4-carboxamide functionalities provide essential hydrogen-bonding donors/acceptors for active site binding.

This guide details a convergent synthetic route prioritizing regiochemical fidelity. Unlike routes starting from unfunctionalized benzoxazoles, which suffer from poor nitration/amination selectivity, this protocol utilizes 3-hydroxyanthranilic acid (2-amino-3-hydroxybenzoic acid) as the scaffold. This ensures the carboxamide is locked into the C4-position relative to the oxazole ring fusion before cyclization occurs.

Core Reaction Pathway

The synthesis hinges on the Von Braun-type cyclization of an ortho-aminophenol precursor using Cyanogen Bromide (CNBr). This method is selected for its mild conditions and high yield,

avoiding the harsh thermal requirements of urea-based cyclizations.



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Figure 1: Strategic retrosynthesis ensuring C4-regioselectivity.

Part 2: Detailed Synthetic Protocols

Phase 1: Precursor Assembly (Scaffold Functionalization)

Objective: Convert 3-hydroxyanthranilic acid to 2-amino-3-hydroxybenzamide. Rationale: Direct cyclization of the acid yields the carboxylic acid derivative, which is difficult to amidate due to the poor solubility of the zwitterionic benzoxazole core. Amidating the precursor prior to cyclization is operationally superior.

Step 1.1: Methyl Ester Formation

- Reagents: 3-Hydroxyanthranilic acid (1.0 eq), Methanol (Solvent), H₂SO₄ (Cat.).
- Procedure:
 - Suspend 3-hydroxyanthranilic acid (15.3 g, 100 mmol) in dry Methanol (150 mL).
 - Add conc. H₂SO₄ (1.0 mL) dropwise at 0°C.
 - Reflux for 12 hours. Monitor by TLC (EtOAc/Hexane 1:1).
 - Concentrate in vacuo. Neutralize with sat. NaHCO₃.
 - Extract with EtOAc, dry over Na₂SO₄, and concentrate to yield Methyl 2-amino-3-hydroxybenzoate.
 - Yield Expectation: >90% (Tan solid).[1]

Step 1.2: Ammonolysis to Amide[2]

- Reagents: Methyl 2-amino-3-hydroxybenzoate, 7N NH_3 in Methanol.
- Procedure:
 - Dissolve the methyl ester (16.7 g, 100 mmol) in 7N NH_3 in MeOH (100 mL) in a pressure vessel.
 - Stir at 60°C for 24–48 hours.
 - Cool to 0°C. The product often precipitates.
 - Filter and wash with cold MeOH/ Et_2O .
 - Yield Expectation: 75–85%.
 - Checkpoint: ^1H NMR should show loss of $-\text{OCH}_3$ singlet and appearance of broad amide - NH_2 peaks.

Phase 2: The Core Cyclization (The "Lock")

Objective: Construct the 2-aminobenzoxazole ring using Cyanogen Bromide. Mechanism: The nucleophilic ortho-amine attacks the nitrile carbon of CNBr , followed by intramolecular attack of the phenol oxygen and elimination of HBr .

Protocol 2.1: CNBr Cyclization

Safety Critical: Cyanogen Bromide is highly toxic and volatile. Handle in a well-ventilated fume hood. Destroy excess CNBr with NaOH /Bleach solution.

Parameter	Specification
Substrate	2-Amino-3-hydroxybenzamide (1.0 eq)
Reagent	Cyanogen Bromide (CNBr) (1.1 – 1.2 eq)
Solvent	Methanol / Water (10:1) or THF
Temperature	0°C to Room Temperature
Time	4 – 12 Hours

Step-by-Step:

- Dissolution: Dissolve 2-amino-3-hydroxybenzamide (1.52 g, 10 mmol) in Methanol (20 mL) and Water (2 mL).
- Addition: Cool the solution to 0°C. Add a solution of Cyanogen Bromide (1.16 g, 11 mmol) in Methanol (5 mL) dropwise over 15 minutes.
 - Note: Do not add solid CNBr directly to avoid localized exotherms.
- Reaction: Allow the mixture to warm to room temperature. Stir for 6 hours.
 - Monitoring: TLC (10% MeOH in DCM). Starting material (more polar) should disappear; a less polar fluorescent spot appears.
- Quench & Workup:
 - Concentrate the solvent to ~5 mL.
 - Neutralize carefully with sat. NaHCO₃ solution (pH ~8). The product typically precipitates as a white/off-white solid.
 - Filter the solid.^{[3][4]} Wash with cold water (2 x 10 mL) and cold Ethanol (1 x 5 mL).
- Purification:
 - Recrystallize from Ethanol/Water if necessary.

- Alternatively, purify via flash column chromatography (DCM:MeOH 95:5).

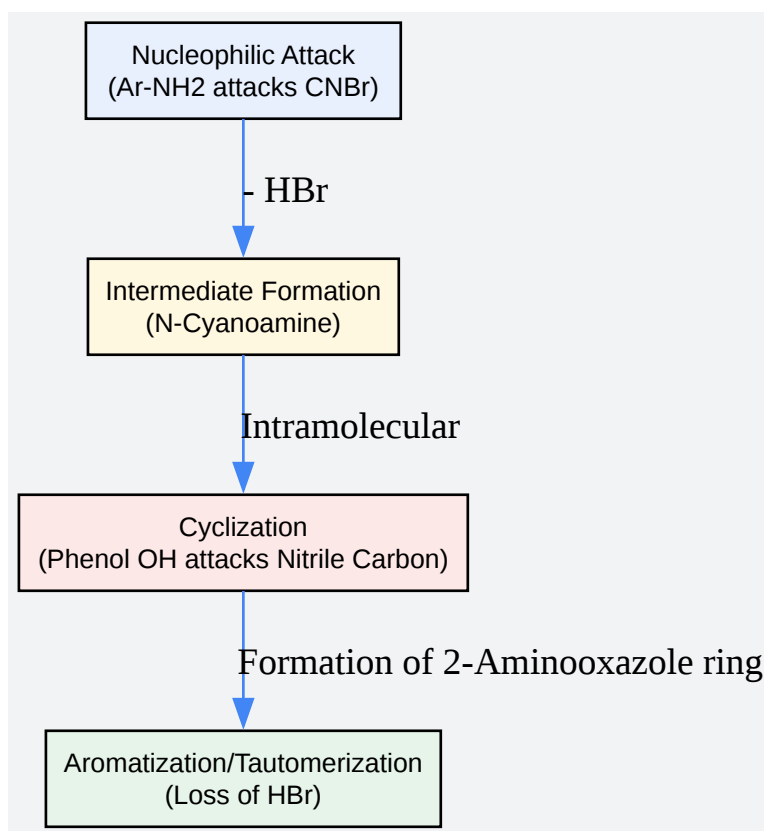
Part 3: Mechanism & Logic

The regioselectivity is dictated by the starting material. By placing the carboxamide at the C1 position of the benzene ring (relative to the IUPAC numbering of the anthranilic acid), it ends up adjacent to the bridgehead nitrogen (C3a) in the benzoxazole system.

Numbering Logic Validation:

- Precursor: 2-Amino-3-hydroxybenzamide.
 - Amide is at position 1 (relative to acid numbering).
 - Amine is at position 2.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Hydroxyl is at position 3.
- Cyclization:
 - N (from pos 2) becomes N3 of benzoxazole.
 - O (from pos 3) becomes O1 of benzoxazole.
 - The carbon between them (C1 carrying amide) is adjacent to the Nitrogen.
 - In Benzoxazole, the position adjacent to the N-bridgehead (C3a) is Position 4.
 - Result:**2-Aminobenzo[d]oxazole-4-carboxamide**.[\[7\]](#)

(Note: If one started with 3-amino-2-hydroxybenzamide, the amide would end up at Position 7).



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Figure 2: Mechanistic flow of the Von Braun cyclization.

Part 4: Characterization & Quality Control

Expected Analytical Data

- Physical State: White to off-white powder.
- Melting Point: >250°C (decomposition).
- ¹H NMR (DMSO-d₆, 400 MHz):
 - 7.60 (dd, 1H, Ar-H), 7.45 (dd, 1H, Ar-H), 7.15 (t, 1H, Ar-H).
 - 7.80 (br s, 1H, CONH), 7.50 (br s, 1H, CONH).
 - 7.30 (s, 2H, NH₂ - exchangeable).

- Note: The 2-amino group protons can appear broad depending on concentration and water content.
- Mass Spectrometry (ESI): $[M+H]^+$ calculated for $C_8H_7N_3O_2$: 178.05; Found: 178.1.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete cyclization; Hydrolysis of CNBr.	Ensure fresh CNBr. Run reaction in anhydrous THF if MeOH/Water fails.
Sticky Solid	Trapped solvent or impurities.	Triturate with diethyl ether or cold acetonitrile.
Regioisomer Contamination	Incorrect starting material.	Verify 3-hydroxyanthranilic acid vs 3-aminosalicylic acid by NMR before starting.

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